Purifying Activated Recombinant G Alpha Subunits: A Detailed Guide for Researchers

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Compound of Interest

Compound Name:	*Activated A Subunit*
CAS No.:	*956139-18-7*
Cat. No.:	*B1145023*

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This application note provides researchers, scientists, and drug development professionals with a comprehensive overview of established methods for the purification of recombinant activated G alpha (Gα) subunits. Detailed protocols for expression, purification, activation, and functional characterization are presented to facilitate the production of high-quality, active Gα proteins for structural, biochemical, and drug screening applications.

Introduction

Heterotrimeric G proteins, composed of α, β, and γ subunits, are key molecular switches in cellular signaling, transducing signals from G protein-coupled receptors (GPCRs) to intracellular effectors. The Gα subunit, which binds and hydrolyzes GTP, is the primary determinant of signaling specificity. The ability to produce and purify recombinant, functionally active Gα subunits is crucial for understanding their structure, function, and interaction with other proteins, as well as for the development of novel therapeutics targeting G protein signaling pathways. This document outlines robust methods for the expression and purification

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of Gα subunits in both Escherichia coli and insect cell systems, followed by protocols for their activation and functional assessment.

G Protein Activation and Signaling Pathways

Upon GPCR activation, the Gα subunit exchanges GDP for GTP, leading to its dissociation from the Gβγ dimer and subsequent interaction with downstream effector proteins. There are four main families of Gα subunits, each initiating distinct signaling cascades.

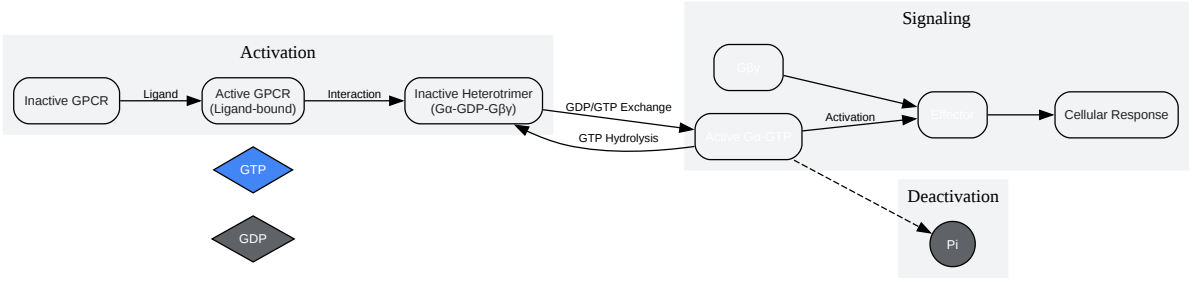

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Fig 1. The G protein activation/deactivation cycle.

Gs Alpha (Gαs) Pathway

Gαs activates adenylyl cyclase, leading to the production of cyclic AMP (cAMP) and activation of Protein Kinase A (PKA).[1][2]

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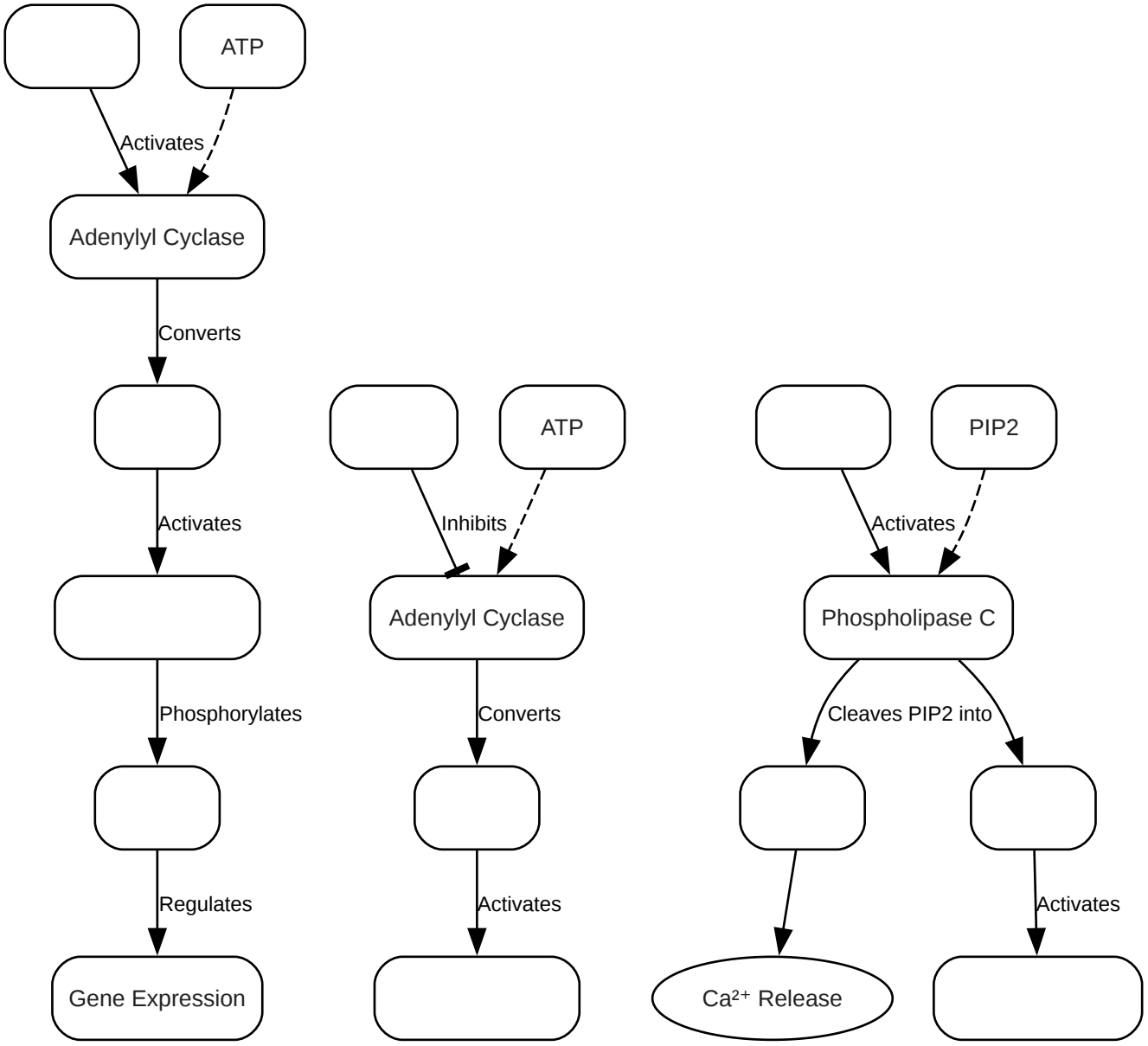

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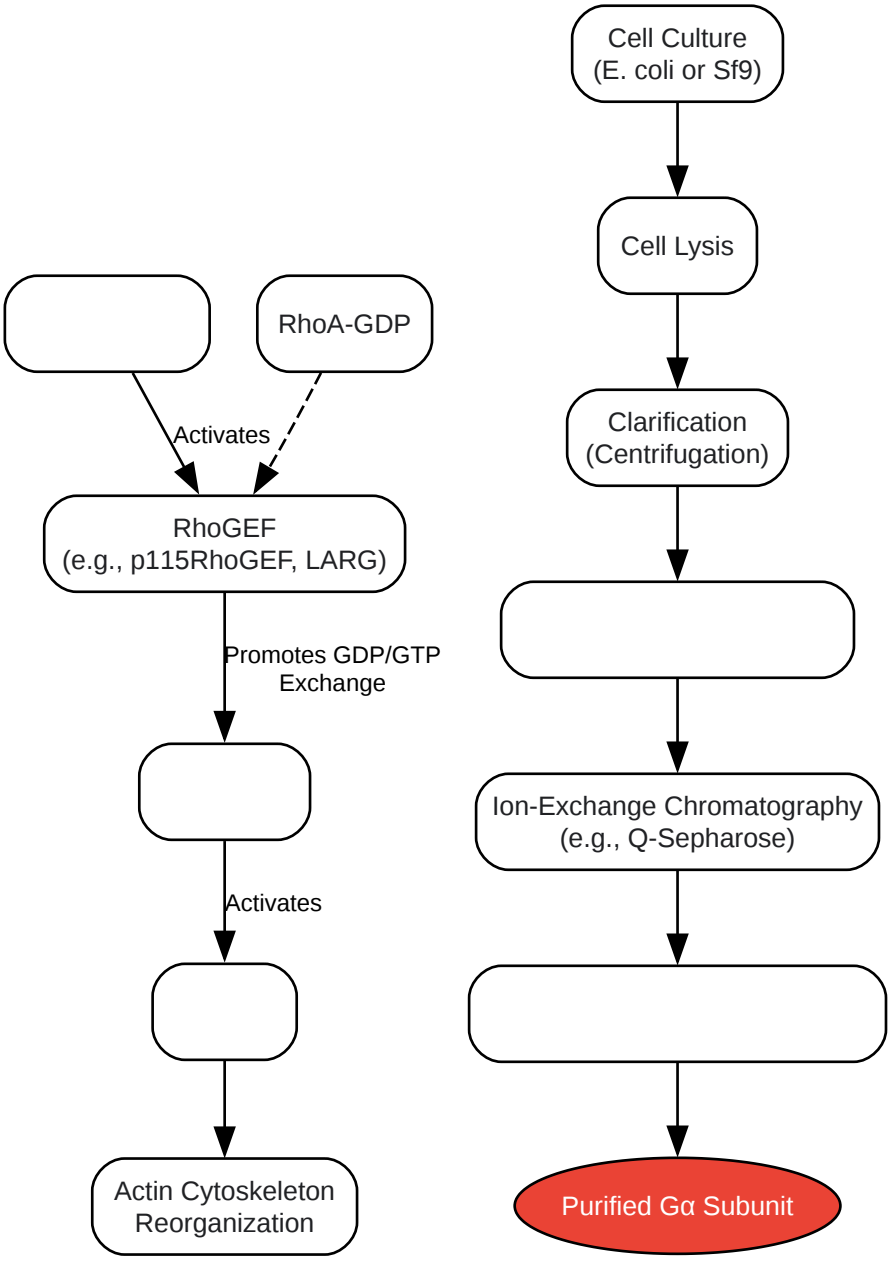

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- 2. Gs alpha subunit - Wikipedia [en.wikipedia.org]
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